

Heptafluorobutyryl chloride safety and handling precautions

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Compound of Interest

Compound Name: Heptafluorobutyryl chloride

Cat. No.: B1329309

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An In-depth Technical Guide to the Safe Handling of Heptafluorobutyryl Chloride

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical reagents is paramount. **Heptafluorobutyryl chloride** (CAS No. 375-16-6), a valuable building block in organic synthesis, is classified as a corrosive material that requires strict adherence to safety protocols.^{[1][2]} This guide provides a comprehensive overview of its hazards, safe handling procedures, and emergency response measures, ensuring laboratory personnel can work with this compound with minimal risk.

Hazard Identification and Classification

Heptafluorobutyryl chloride is a corrosive liquid that causes severe skin burns and eye damage.^{[1][2][3]} It is also harmful if swallowed and is corrosive to the respiratory tract.^[4] The substance is moisture-sensitive and may develop pressure in its container, which should be opened carefully.^{[1][2]}

Table 1: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard Statements	H314	Causes severe skin burns and eye damage. [1] [3] [4] [5] [6]
	H302	Harmful if swallowed. [4] [5]
Precautionary Statements	P260	Do not breathe dust/fume/gas/mist/vapors/spray. [1] [2] [7]
	P264	Wash face, hands, and any exposed skin thoroughly after handling. [1] [4] [5] [7]
	P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [4] [5] [6] [7]
	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [1] [3] [4] [5] [7]
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. [3] [5] [6]
	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [3] [6] [7]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [3] [4] [6] [7]

Category	Code	Statement
	P310	Immediately call a POISON CENTER or doctor.[3][4]
	P405	Store locked up.[1][4][7]

| | P501 | Dispose of contents/container to an approved waste disposal plant.[2][3][4][7] |

Physical and Chemical Properties

Understanding the physical and chemical properties of **heptafluorobutyl chloride** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Heptafluorobutyl Chloride**

Property	Value
Appearance	Colorless to slightly pale yellow liquid.[1][2][3]
Physical State	Liquid.[1][2][3]
Odor	No data available.[1][2]
Boiling Point	39 °C / 102.2 °F.[1][2]
Specific Gravity	1.550.[1][2]
Vapor Pressure	7.22 PSI @ 20 °C.[2]
Molecular Formula	C4ClF7O.[1][3]

| Stability | Stable under normal conditions; moisture sensitive.[2][8] |

Experimental Protocols: Safety and Handling

The following protocols outline the necessary procedures for handling **heptafluorobutyl chloride**, responding to emergencies, and ensuring proper storage.

Protocol 1: Standard Laboratory Handling

Objective: To provide a safe and controlled environment for working with **heptafluorobutyryl chloride**.

Methodology:

- Ventilation: All handling must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[1][8]
- Personal Protective Equipment (PPE): A full complement of PPE is mandatory. This includes:
 - Eye/Face Protection: Tightly fitting safety goggles or a full-face shield conforming to EN166 (EU) or NIOSH (US) standards.[5][6][7][8]
 - Skin Protection: Impervious gloves (e.g., acid-resistant) and flame-resistant protective clothing.[1][5][7]
 - Respiratory Protection: If exposure limits are exceeded or vapors are generated, a full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) must be used.[7][8]
- Equipment: Use corrosion-resistant equipment.[1] Employ spark-proof tools and explosion-proof equipment where necessary.[1]
- Hygiene: Wash hands and face thoroughly after handling.[1] Immediately remove and launder any contaminated clothing before reuse.[1][3][7] Do not eat, drink, or smoke in the work area.[4][5]
- Container Handling: Containers may develop pressure and should be opened carefully.[1] Keep containers tightly closed when not in use.[1][8]

Protocol 2: Emergency First-Aid Procedures

Objective: To provide immediate and appropriate medical aid following exposure. Always seek immediate medical attention after any exposure.

Methodology:

- If Inhaled:
 - Remove the individual to fresh air immediately.[1][2][7]
 - If breathing is difficult, administer oxygen.[2][3][8] If not breathing, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[2][7][8]
 - Immediately call a physician or poison control center.[1]
- If on Skin:
 - Immediately remove all contaminated clothing.[1][2][7]
 - Rinse the affected skin area with plenty of water and soap for at least 15 minutes.[2][7][8]
 - Call a physician immediately.[1][5]
- If in Eyes:
 - Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[2][7][8]
 - Remove contact lenses if present and easy to do so.[1][2][7]
 - Seek immediate attention from an ophthalmologist.[5][6]
- If Swallowed:
 - Rinse the mouth thoroughly with water.[1][7]
 - Do NOT induce vomiting, as there is a risk of perforation.[2][3][5][7]
 - If the person is conscious, have them drink 2-4 cupfuls of water or milk.[2][3][8]
 - Never give anything by mouth to an unconscious person.[2][3][7]
 - Call a physician or poison control center immediately.[1]

Protocol 3: Accidental Release Measures

Objective: To safely contain, clean up, and dispose of spilled **heptafluorobutyryl chloride**.

Methodology:

- Personnel Protection: Evacuate non-essential personnel from the area.^{[1][7]} Ensure adequate ventilation.^{[1][7]} Responders must wear full personal protective equipment as described in Protocol 1.^{[1][7]}
- Ignition Sources: Remove all sources of ignition from the spill area.^[7]
- Containment: Prevent the spill from entering drains or waterways.^{[1][5][7]} For large spills, create a bund using inert material.^[1]
- Neutralization and Cleanup:
 - Absorb the spill with an inert, non-combustible material such as dry sand, earth, silica gel, or a universal binder.^{[1][2][8]}
 - Collect the absorbed material into a suitable, closed, and labeled container for chemical waste disposal.^{[2][8]}
 - Clean the affected area thoroughly.^[5]

Protocol 4: Fire-Fighting Measures

Objective: To extinguish fires involving **heptafluorobutyryl chloride** safely.

Methodology:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.^{[1][2][3][7]}
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire. Water is listed as unsuitable by one source.^[1]

- **Specific Hazards:** The compound is not flammable but can decompose under high heat to produce toxic and irritating fumes, including carbon monoxide, carbon dioxide, hydrogen chloride gas, and gaseous hydrogen fluoride (HF).[1][2][5]
- **Protective Equipment:** Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.[2][3][4][7]
- **Fire-Fighting Actions:** Fight the fire from a windward direction.[1] If it is safe to do so, remove containers from the fire area.[1] Use a water spray to cool nearby containers and knock down vapors.[5]

Reactivity and Storage

Table 3: Incompatible Materials and Hazardous Decomposition Products

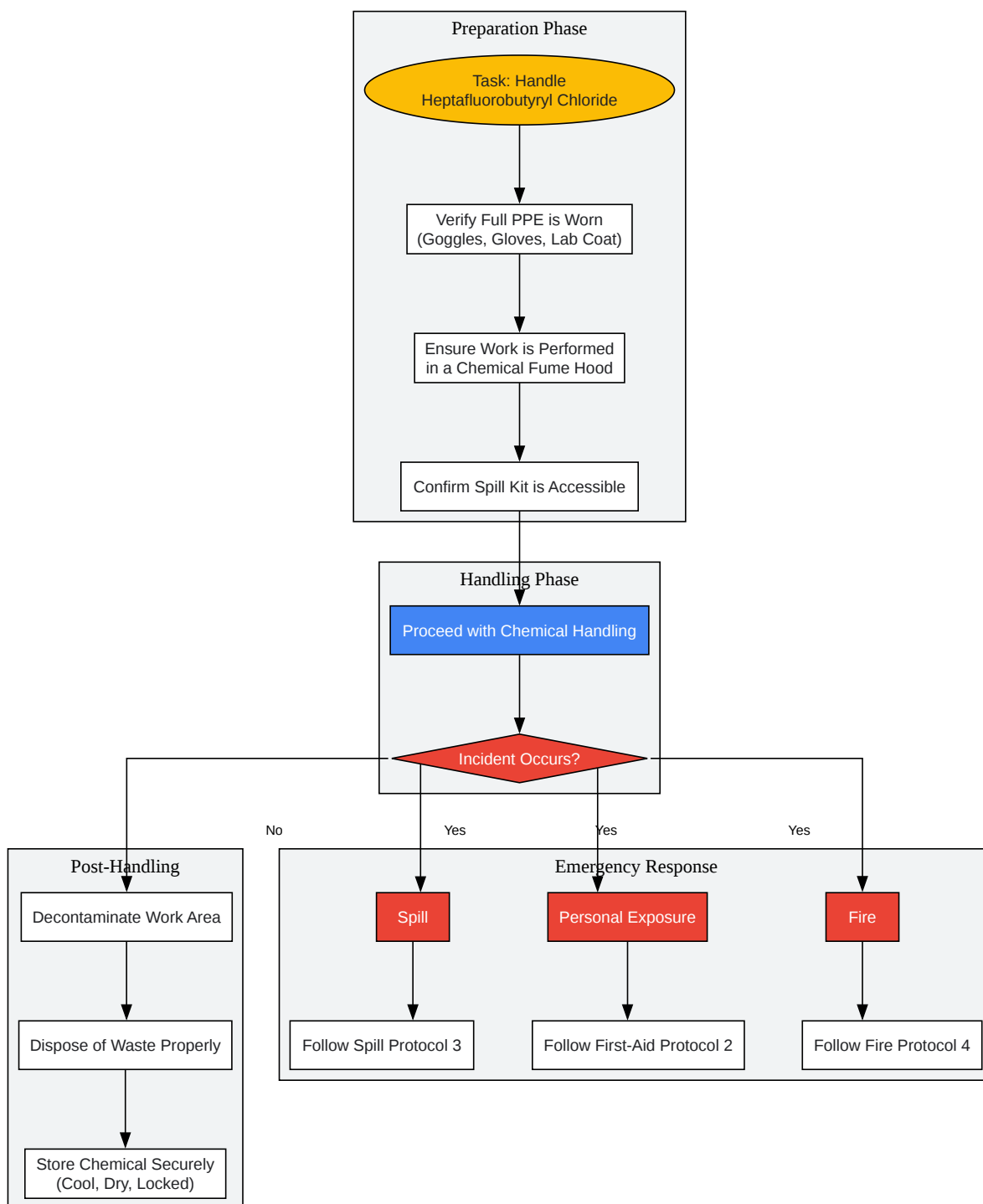
Category	Details
Incompatible Materials	Strong oxidizing agents, strong bases.[2][8]
Conditions to Avoid	Exposure to moist air or water, heat, and sources of ignition.[2]

| Hazardous Decomposition Products | Carbon monoxide (CO), Carbon dioxide (CO₂), Gaseous hydrogen fluoride (HF), Hydrogen chloride gas.[2][8] |

Storage: Store in a dry, cool, and well-ventilated corrosives area.[2][8] Containers should be kept tightly closed and stored locked up.[1][2][7] Some sources recommend refrigeration.[1]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely managing **Heptafluorobutyl Chloride** in a laboratory setting.



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